

Osimertinib penetration blood-brain barrier comparative analysis

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Compound Focus: Osimertinib Mesylate

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Comparative BBB Penetration of EGFR TKIs

The table below summarizes key quantitative findings from preclinical and clinical studies, highlighting osimertinib's advantageous penetration profile.

TKI (Generation)	Key Preclinical Metric (Species)	Result	Key Clinical Finding (Trial/Context)	Result
Osimertinib (3rd)	In vitro efflux ratio (Human transporter assay) [1]	3.2 (weakest substrate)	Brain Exposure (ODIN-BM PET study, patients) [2] [3]	~1.5% ID* in brain; homogeneous distribution
	Free brain/plasma ratio (K _{puu}) (Rat) [1]	0.21 (highest)	Brain/Plasma Partition Coefficient (Patients) [2]	High and widespread brain exposure
	PET brain/blood ratio (K _p) (NHP) [1]	2.6	Intracranial Efficacy (Meta-analysis) [4]	Pooled CNS ORR: 54%

TKI (Generation)	Key Preclinical Metric (Species)	Result	Key Clinical Finding (Trial/Context)	Result
Other EGFR-TKIs (1st/2nd gen)	In vitro efflux ratios (Human) [1]	>3.2	Intracranial Progression (Clinical trials) [5]	CNS is a common site of progression
	Free brain/plasma ratio (K _{puu}) (Rat) [1]	≤0.12	Intracranial Activity (Reported for Erlotinib, Gefitinib, Afatinib) [6]	Varies; generally lower than newer agents
Afatinib (2nd)	In vivo model of subclinical brain mets (Mouse) [1]	No significant effect on brain tumor growth	N/A	N/A

*%ID: Percentage of Injected Radioactivity Dose.

Detailed Experimental Protocols

Understanding the methodologies behind the data is crucial for interpreting results. Here are details of key experiments cited.

Preclinical BBB Permeability Assays [1]

This study used a multi-faceted approach to compare 16 EGFR-TKIs.

- In Vitro Efflux Transporter Assay:** Utilized cell lines transfected with human BBB efflux transporters (P-glycoprotein/ABCB1 and BCRP/ABCG2). The efflux ratio (ratio of basal-to-apical transport over apical-to-basal transport) was calculated. A lower ratio indicates a weaker substrate for efflux pumps and a higher potential for brain penetration.
- In Vivo Rodent Pharmacokinetics:** TKIs were administered intravenously to rats. Free brain-to-free plasma concentrations (K_{puu}) were measured at steady state to determine the unbound drug fraction that successfully crosses the BBB.
- Positron Emission Tomography (PET) in Primates:** Cynomolgus macaques were injected with radiolabeled TKI. PET imaging quantified brain penetration, expressed as the maximum percentage of injected dose in the brain (%ID) and the brain-to-blood partition coefficient (K_p).

- **Mouse Brain Metastasis Model:** The efficacy of osimertinib and afatinib was compared in a PC9 NSCLC mouse model with subclinical brain metastases. The effect on brain tumor growth rate was assessed.

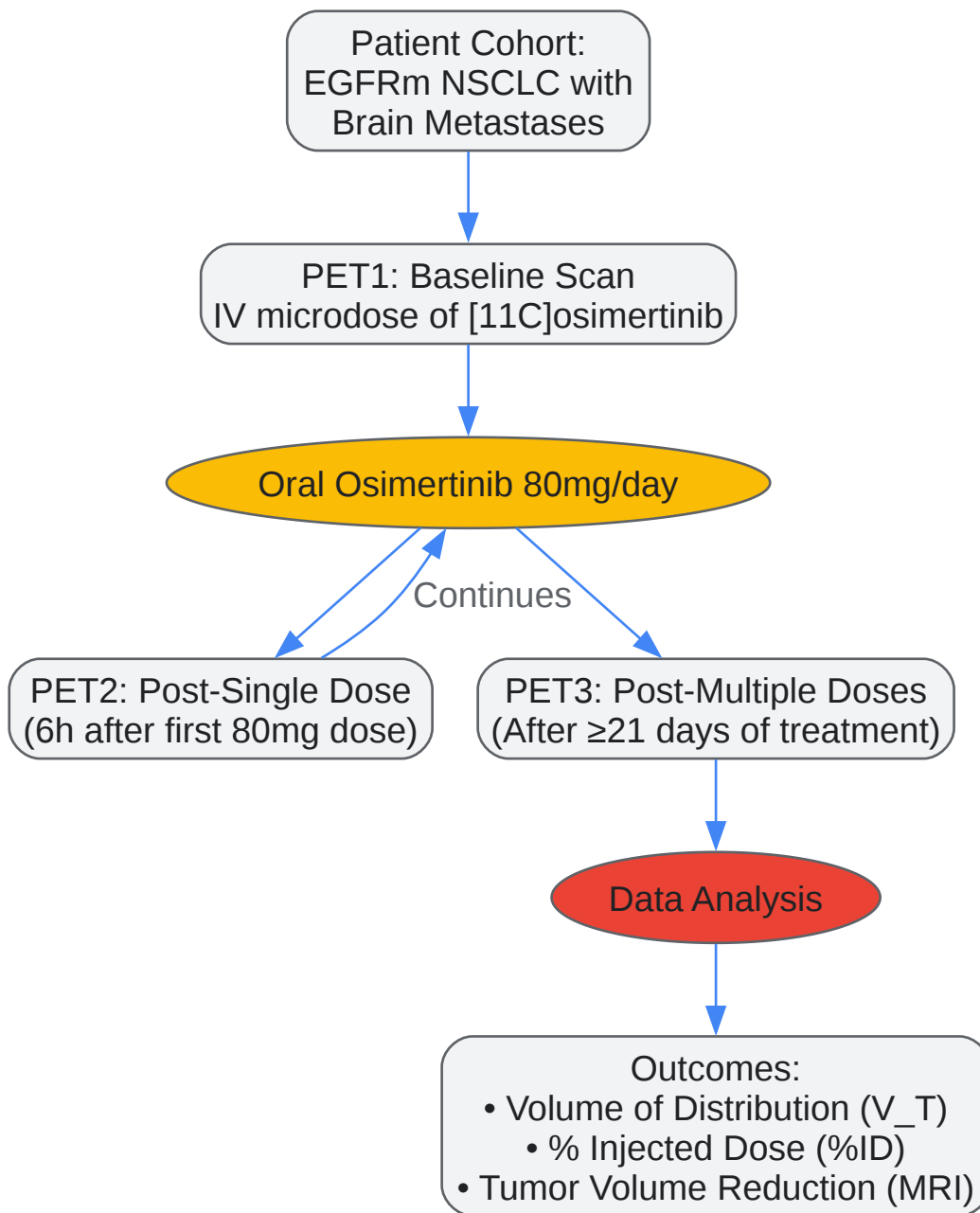
Clinical PET Imaging of Brain Exposure (ODIN-BM Study) [2] [3]

This phase I study directly visualized and quantified osimertinib's distribution in patients' brains.

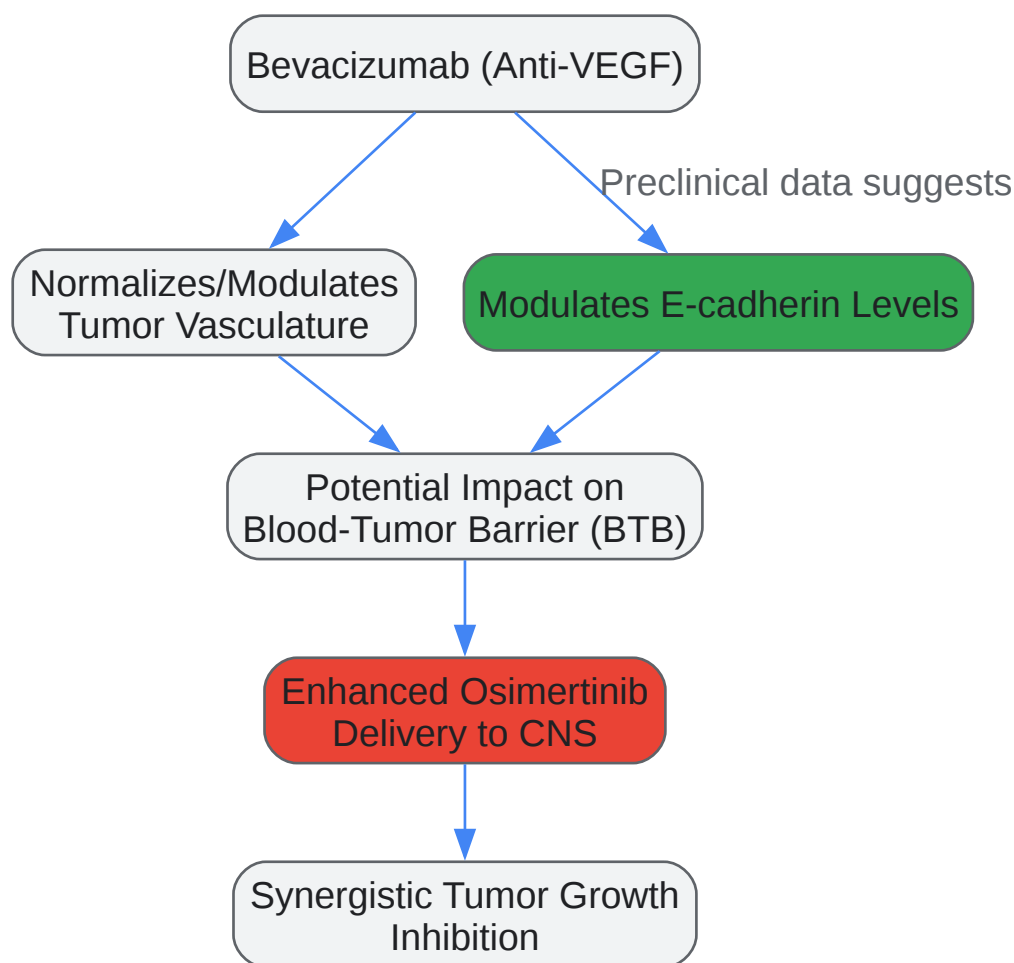
- **Design:** An open-label, single-center study in patients with EGFRm NSCLC and untreated, measurable brain metastases.
- **Imaging Protocol:** Patients underwent three dynamic 90-minute [11C]osimertinib PET scans:
 - **PET1:** Baseline (before any osimertinib treatment).
 - **PET2:** After the first oral dose of osimertinib (80 mg).
 - **PET3:** After ≥ 21 days of daily osimertinib treatment.
- **Input Function:** Metabolite-corrected arterial plasma input functions were used for quantitative modeling.
- **Primary Outcome:** The total volume of distribution (V_T) in the whole brain and brain metastases, a measure of drug exposure.
- **Correlative MRI:** Contrast-enhanced MRI was performed at screening and after 25-35 days of treatment to assess the reduction in brain metastasis volume.

Experimental Workflow and Proposed Mechanism

The diagrams below illustrate the core experimental workflow from the ODIN-BM study and a proposed mechanism for enhanced penetration from combination therapy.



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Consideration for Combination Therapy

Research indicates that combining osimertinib with the anti-angiogenic drug bevacizumab may further improve outcomes for CNS metastases. A retrospective clinical study and preclinical xenograft model showed that the combination significantly improved intracranial progression-free survival and overall survival compared to osimertinib alone [7]. The proposed mechanism suggests bevacizumab may modulate the blood-tumor barrier by normalizing tumor vasculature and affecting E-cadherin levels, thereby increasing the effective intracranial concentration of osimertinib [7].

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References

1. Preclinical Comparison of the Blood - brain Permeability of... barrier [pubmed.ncbi.nlm.nih.gov]
2. Brain exposure of osimertinib in patients with epidermal ... [pmc.ncbi.nlm.nih.gov]
3. Osimertinib Penetrates Blood-Brain Barrier and Decreases ... [targetedonc.com]
4. The efficacy and safety of Osimertinib in advanced non-small cell lung... [apm.amegroups.org]
5. Making Progress Against the Blood-Brain Barrier [onclive.com]
6. ALK on my mind: alectinib takes an early lead in managing ... [pmc.ncbi.nlm.nih.gov]
7. Potential benefit of osimertinib plus bevacizumab in leptomeningeal... [translational-medicine.biomedcentral.com]

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